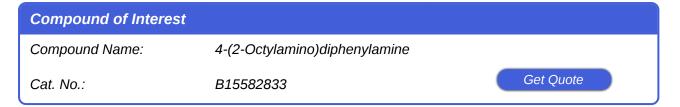


Solubility Profile of 4-(2-Octylamino)diphenylamine in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-(2-Octylamino)diphenylamine**, an aromatic amine antioxidant. The document details available solubility data, outlines a standard experimental protocol for solubility determination, and presents a logical workflow for assessing the solubility profile of such compounds. This information is critical for researchers and professionals involved in formulation development, chemical synthesis, and toxicological studies.

Core Data: Quantitative Solubility

The solubility of a compound is a fundamental physicochemical property that influences its behavior in various applications. The following table summarizes the known quantitative and qualitative solubility data for **4-(2-Octylamino)diphenylamine** in several organic solvents.



Solvent	Molar Mass (g/mol)	Polarity (Dielectric Constant)	Solubility	Temperatur e (°C)	Method
Dimethyl Sulfoxide (DMSO)	78.13	46.7	Sparingly soluble (1-10 mg/mL)[1][2]	Not Specified	Not Specified
Ethanol	46.07	24.5	Soluble (≥10 mg/mL)[1][2]	Not Specified	Not Specified
Toluene	92.14	2.38	Soluble (at least 1 mg/mL)	Not Specified	Implied from product availability

Note: The solubility in toluene is inferred from its availability as a 1000 μ g/mL solution. Further empirical testing is required to determine the upper solubility limit in this solvent.

Experimental Protocol: Determination of Thermodynamic Solubility

The most reliable method for determining the thermodynamic solubility of a compound is the shake-flask method. This technique involves equilibrating an excess of the solid compound with the solvent of interest over a defined period and then measuring the concentration of the dissolved substance in the saturated solution.

Materials and Equipment:

- 4-(2-Octylamino)diphenylamine (solid form)
- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, toluene, hexane)
- Scintillation vials or flasks with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge



- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)

Procedure:

- · Preparation of Saturated Solutions:
 - Add an excess amount of solid 4-(2-Octylamino)diphenylamine to a series of vials, each
 containing a known volume of a different organic solvent. The excess solid is crucial to
 ensure that saturation is reached.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C).
 - Agitate the samples for a sufficient period to allow for equilibrium to be reached (typically 24-72 hours). The equilibration time should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a period to allow the excess solid to sediment.
 - To ensure complete removal of undissolved solids, centrifuge the samples at a high speed.
- Sample Analysis:

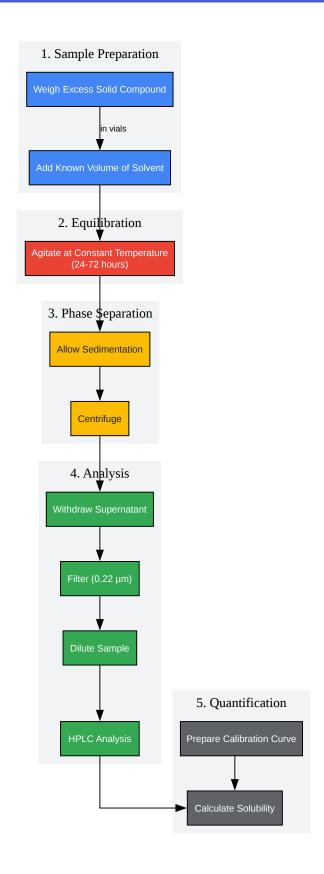


- Carefully withdraw an aliquot of the clear supernatant from each vial.
- Filter the aliquot through a syringe filter to remove any remaining particulate matter.
- Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted samples using a validated HPLC method to determine the concentration of 4-(2-Octylamino)diphenylamine.
- Quantification:
 - Prepare a calibration curve using standard solutions of 4-(2-Octylamino)diphenylamine of known concentrations.
 - Calculate the solubility of the compound in each solvent based on the concentration determined from the calibration curve and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility profile of an organic compound like **4-(2-Octylamino)diphenylamine**.





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Caption: Workflow for determining the solubility of 4-(2-Octylamino)diphenylamine.



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